

# Preliminary Studies on 3-(3,4-Dimethoxyphenyl)propionic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 3-(3,4-Dimethoxyphenyl)propionic acid

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## Abstract

**3-(3,4-Dimethoxyphenyl)propionic acid**, also known as 3,4-Dimethoxyhydrocinnamic acid, is a versatile organic compound with a range of documented biological activities. This technical guide provides a comprehensive overview of preliminary research on this molecule, focusing on its synthesis, and its potential as an antioxidant, anti-inflammatory, and therapeutic agent for hemoglobinopathies. Detailed experimental protocols, quantitative data where available, and visualizations of key pathways are presented to support further investigation and drug development efforts.

## Chemical and Physical Properties

**3-(3,4-Dimethoxyphenyl)propionic acid** is a derivative of cinnamic acid with the chemical formula  $C_{11}H_{14}O_4$  and a molecular weight of 210.23 g/mol .<sup>[1][2][3]</sup> It is a white to off-white crystalline solid with a melting point of 96-97 °C.

Property	Value	Reference
Synonyms	3,4-Dimethoxyhydrocinnamic acid, Benzenepropanoic acid, 3,4-dimethoxy-	[1][4]
CAS Number	2107-70-2	[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>4</sub>	[1][2][3]
Molecular Weight	210.23 g/mol	[1]
Appearance	White to off-white crystalline powder	
Melting Point	96-97 °C	
Boiling Point	344.2 °C	[1]
Flash Point	132 °C	[1]
SMILES	<chem>COC1=C(OC)C=C(CCC(=O)O)C=C1</chem>	[2]

## Synthesis

A general method for the preparation of 3,4-dimethoxy benzenepropanoic acid involves a two-step process starting from 3,4-dimethoxybenzaldehyde.[5]

### Experimental Protocol: Synthesis of 3-(3,4-Dimethoxyphenyl)propionic acid[6]

Step 1: Synthesis of 3,4-dimethoxy-cinnamic acid ethyl ester

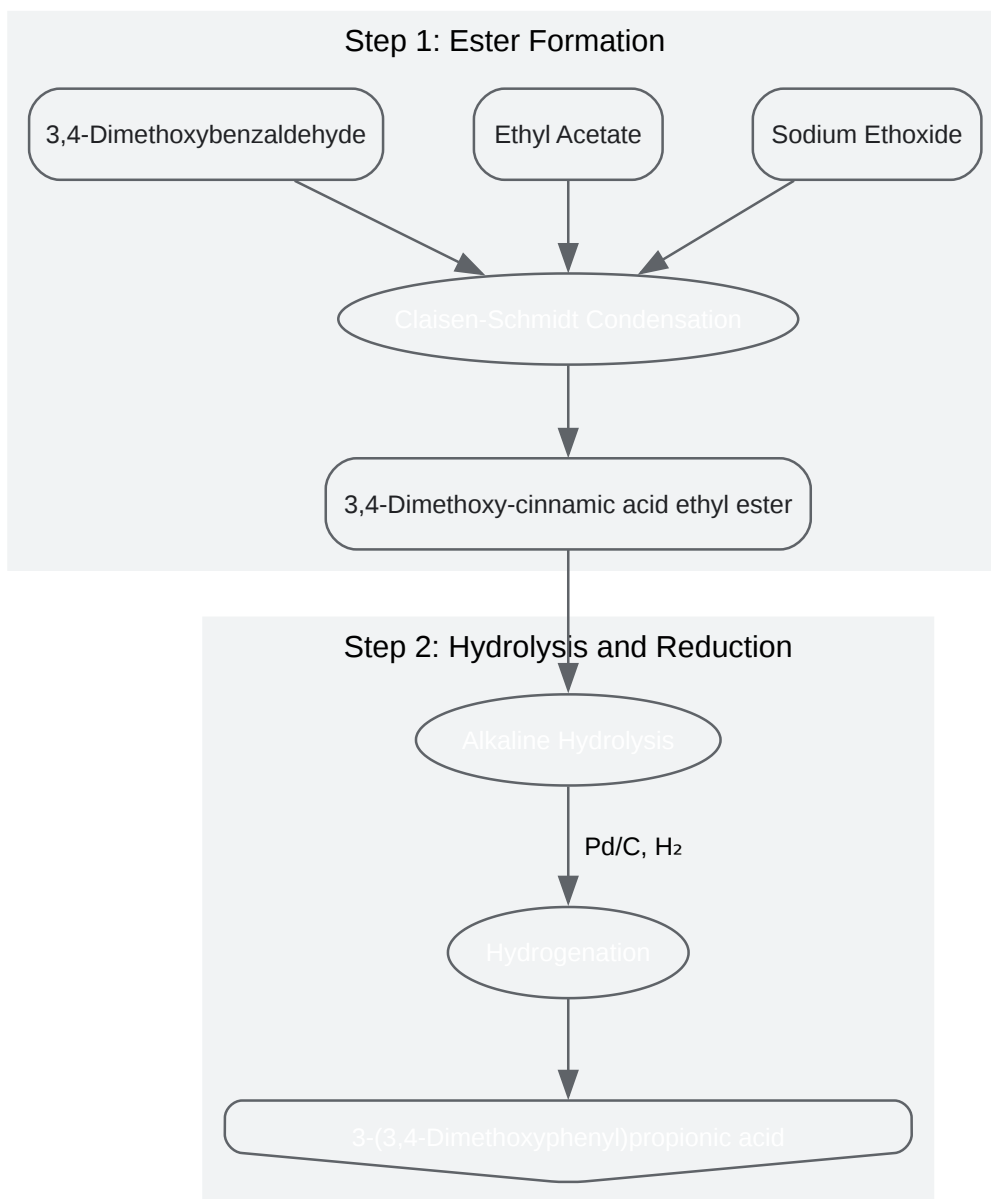
- 3,4-dimethoxybenzaldehyde is reacted with ethyl acetate in the presence of sodium ethoxide.
- The reaction mixture is stirred at a controlled temperature (15-35 °C) during the dropwise addition of the sodium ethoxide solution.

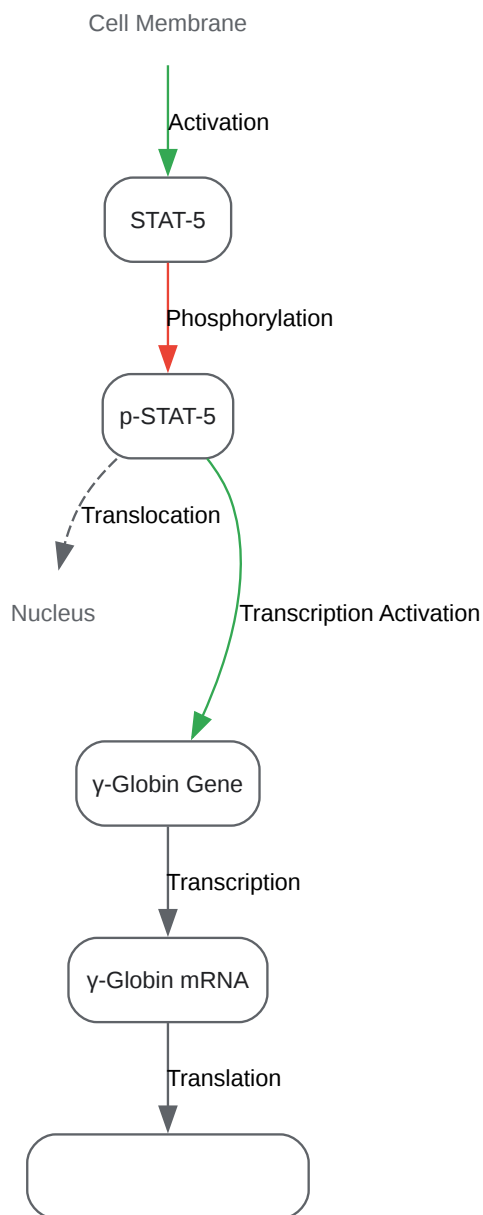
- The reaction is then heated to 50-75 °C for 2-5 hours, with progress monitored by thin-layer chromatography.
- Upon completion, the mixture is cooled, and the pH is adjusted to neutral with hydrochloric acid to yield the intermediate, 3,4-dimethoxy-cinnamic acid ethyl ester.

#### Step 2: Hydrolysis and Reduction to **3-(3,4-Dimethoxyphenyl)propionic acid**

- The ethyl ester intermediate is hydrolyzed under alkaline conditions using sodium hydroxide or potassium hydroxide.
- The resulting cinnamic acid derivative is then subjected to hydrogenation using a palladium on carbon (Pd/C) catalyst to reduce the double bond.
- Following the reduction, the catalyst is filtered, and the final product, **3-(3,4-Dimethoxyphenyl)propionic acid**, is isolated.

## Workflow for the Synthesis of 3-(3,4-Dimethoxyphenyl)propionic acid



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